

# Cyclohexyl Acrylate: A Technical Health and Safety Compendium

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## Compound of Interest

Compound Name: *Cyclohexyl acrylate*

Cat. No.: *B1360113*

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Introduction: **Cyclohexyl acrylate** (CAS No. 3066-71-5) is an acrylic acid ester utilized in the synthesis of polymers, resins, and coatings.<sup>[1][2]</sup> Its utility as a monomer necessitates a thorough understanding of its health and safety profile for proper handling in research and development settings.<sup>[1]</sup> This document provides a consolidated overview of its hazards, quantitative toxicological data, and standard safety protocols, compiled from various safety data sheets and toxicological databases.

## Quantitative Health and Safety Data

The following tables summarize the key physical, chemical, and toxicological properties of **cyclohexyl acrylate**.

Table 1: Physical and Chemical Properties

Property	Value	Source(s)
Molecular Formula	<chem>C9H14O2</chem>	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	154.21 g/mol	<a href="#">[1]</a> <a href="#">[3]</a>
Appearance	Colorless, clear liquid	<a href="#">[1]</a> <a href="#">[4]</a>
Boiling Point	182-184°C	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Density	0.975 g/cm³	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Flash Point	68°C	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[6]</a>
Vapor Pressure	0.000811 mmHg at 25°C	<a href="#">[1]</a> <a href="#">[4]</a>

| Refractive Index | 1.4600 |[\[1\]](#)[\[4\]](#)[\[5\]](#) |

Table 2: Toxicological Data

Test	Endpoint	Species	Value	Source(s)
Acute Oral Toxicity	LD50	Rat	8980 µL/kg	<a href="#">[3]</a> <a href="#">[6]</a>
Acute Dermal Toxicity	LD50	Rabbit	2520 µL/kg (2469.6 mg/kg)	<a href="#">[3]</a> <a href="#">[7]</a>

| Aquatic Toxicity | LC50 | Fathead Minnow | 1.4 - 1.56 mg/L (96h) |[\[8\]](#) |

Table 3: GHS Hazard Classifications

Hazard Class	Category	Hazard Statement	Source(s)
Skin Corrosion/Irritation	2	H315: Causes skin irritation	[3][7][9]
Serious Eye Damage/Irritation	2	H319: Causes serious eye irritation	[7][9]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation	[3][7][9]
Hazardous to the Aquatic Environment (Chronic)	2	H411: Toxic to aquatic life with long lasting effects	[7][9]

| Flammable Liquids | 4 | H227: Combustible liquid | [9][10] |

## Standardized Experimental Protocols

The toxicological data presented in safety data sheets are derived from standardized tests, typically following OECD (Organisation for Economic Co-operation and Development) Guidelines for the Testing of Chemicals. While the specific study reports for **cyclohexyl acrylate** are not publicly available, the methodologies below describe the standard protocols used to generate such data.

### 2.1 Acute Oral Toxicity (Ref: OECD Guideline 401, 420, or 423)

- Principle: This test provides information on health hazards likely to arise from a single, short-term oral exposure to a substance.[11] The Acute Toxic Class Method (OECD 423) is a stepwise procedure using a minimum number of animals to classify a chemical's toxicity.[12]
- Methodology:
  - Test Animals: Healthy, young adult rodents (often rats), typically of a single sex (usually females), are used.[11][12] Animals are acclimatized to laboratory conditions (e.g., 22°C ± 3°C) for at least 5 days before the study.[11][13]

- Administration: The test substance is administered orally by gavage in graduated doses to several groups of animals, with one dose per group.[11] The volume administered to rodents should generally not exceed 1 ml/100 g of body weight.[11]
- Procedure (OECD 423): The procedure uses defined doses (e.g., 5, 50, 300, 2000 mg/kg) and the results from one step determine the next step.[12][14] It typically involves dosing 3 animals per step.[12]
- Observation: Animals are observed for mortality, clinical signs of toxicity (e.g., changes in skin, fur, eyes, and behavior), and body weight changes for at least 14 days.[14]
- Endpoint: The primary endpoint is the LD50 (median lethal dose), which is the statistically derived single dose that can be expected to cause death in 50% of the animals.[11] The data is also used to classify the substance according to GHS criteria.[12]

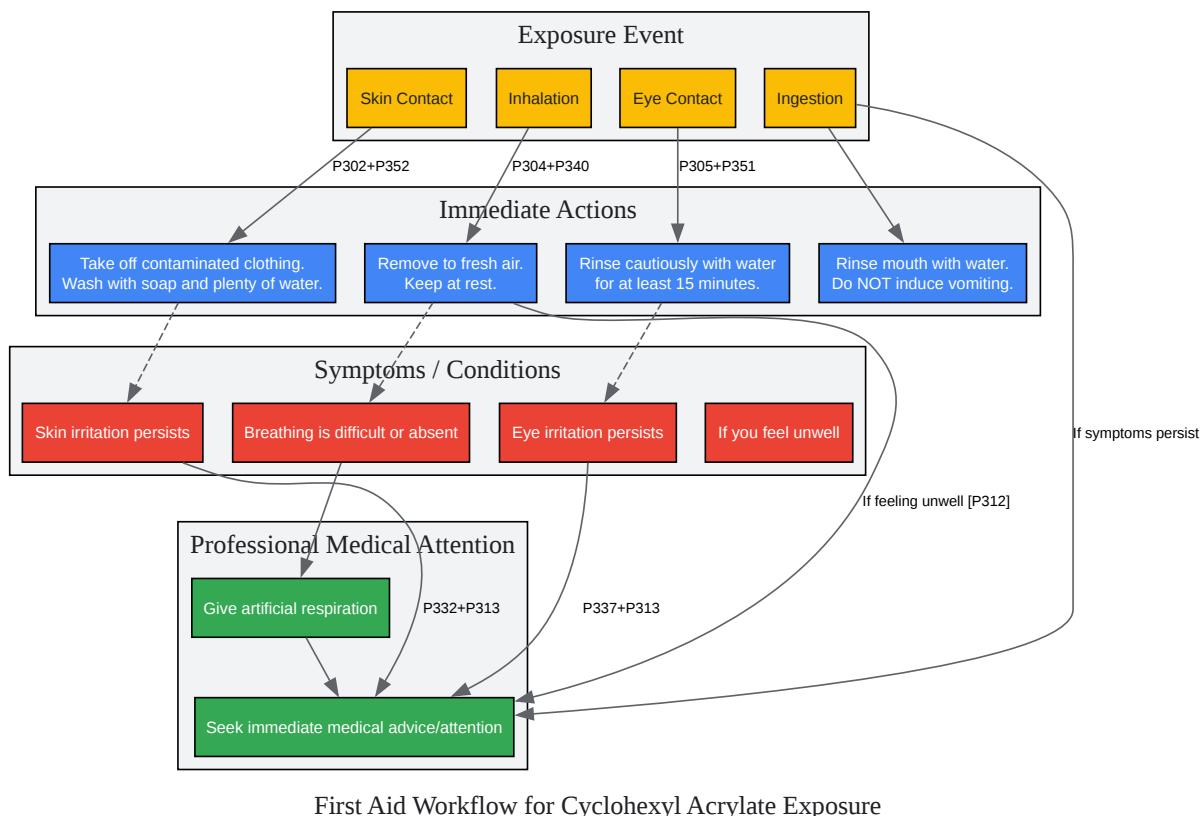
## 2.2 Acute Dermal Toxicity (Ref: OECD Guideline 402)

- Principle: This test assesses the adverse effects following a single, uninterrupted dermal exposure to a chemical for up to 24 hours.[15]
- Methodology:
  - Test Animals: Young adult animals (e.g., rats, 200-300g) with healthy, intact skin are used. [15] Typically, one sex (females) is sufficient.[15]
  - Preparation: Approximately 24 hours before the test, the fur is clipped from the dorsal area of the trunk of the test animals.
  - Administration: The substance is applied uniformly over an area that is approximately 10% of the total body surface area. The treated area is then covered with a porous gauze dressing.
  - Procedure: This guideline uses a stepwise procedure with up to 3 animals per step at defined dose levels.[15] The mortality and moribund status of the animals determine the need for further steps.[15]

- Observation: Animals are observed for clinical signs of toxicity and mortality for 14 days. Body weight is recorded weekly.
- Endpoint: The test allows for hazard classification and, where possible, the determination of an LD50 value.[15]

## Logical Workflow Visualization

The following diagram illustrates the recommended first aid response workflow following an accidental exposure to **cyclohexyl acrylate**, based on standard safety data sheet instructions.



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Caption: First aid response workflow for **cyclohexyl acrylate** exposure routes.

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